

# Application Notes and Protocols for CBR-470-1

## Stock Solution Preparation

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### Compound of Interest

Compound Name: CBR-470-1

Cat. No.: B7832966

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## Abstract

**CBR-470-1** is a potent and selective inhibitor of phosphoglycerate kinase 1 (PGK1), a key enzyme in the glycolytic pathway.[1][2][3] It functions as a non-covalent activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[1] By inhibiting PGK1, **CBR-470-1** leads to the accumulation of reactive metabolites, such as methylglyoxal, which in turn modify and promote the dimerization of Kelch-like ECH-associated protein 1 (Keap1), the primary negative regulator of Nrf2. This prevents the degradation of Nrf2, allowing it to accumulate, translocate to the nucleus, and activate the transcription of antioxidant and cytoprotective genes. These application notes provide detailed protocols for the preparation, storage, and handling of **CBR-470-1** stock solutions for in vitro and in vivo research.

## Data Presentation

### Physicochemical and Solubility Data for CBR-470-1

Property	Value	Source
Molecular Weight	365.89 g/mol	
Formula	C <sub>14</sub> H <sub>20</sub> ClNO <sub>4</sub> S <sub>2</sub>	
CAS Number	2416095-06-0	
Purity	≥98%	
Appearance	White to off-white solid	N/A
Solubility in DMSO	≥ 73 mg/mL (≥ 199.5 mM)	
100 mM		
200 mg/mL (546.61 mM) (with sonication)		
Solubility in Ethanol	9 mg/mL	
20 mM		
Solubility in Water	Insoluble	

## Storage and Stability of CBR-470-1

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	3 years	
-20°C	Long term (months to years)		
0-4°C	Short term (days to weeks)		
Stock Solution in DMSO	-80°C	1 year	
-20°C	1 month		

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM CBR-470-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CBR-470-1** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **CBR-470-1** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

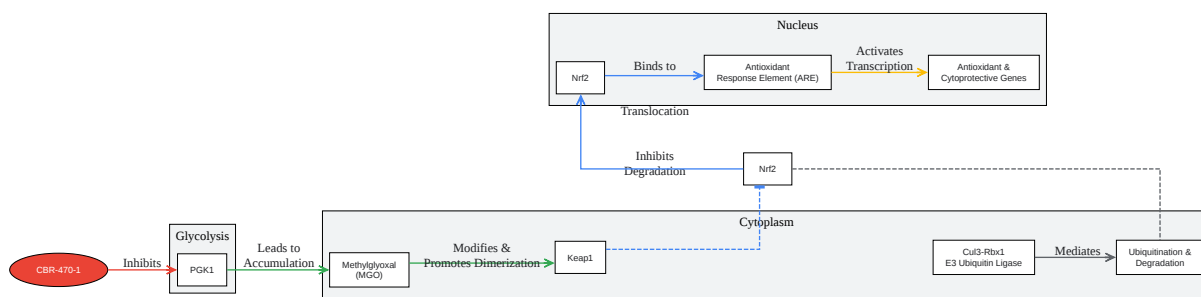
- **Equilibration:** Allow the vial of **CBR-470-1** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **CBR-470-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.366 mg of **CBR-470-1** (Molecular Weight = 365.89 g/mol ).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **CBR-470-1** powder. To continue the example, add 100  $\mu$ L of DMSO. It is recommended to use freshly opened or anhydrous DMSO as absorbed moisture can reduce the solubility of the compound.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid

dissolution. Visually inspect the solution to ensure there are no visible particles.

- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 1 month) or at  $-80^{\circ}\text{C}$  for long-term storage (up to 1 year).
- **Working Solution Preparation:** When needed for experiments, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer.

## Mandatory Visualization

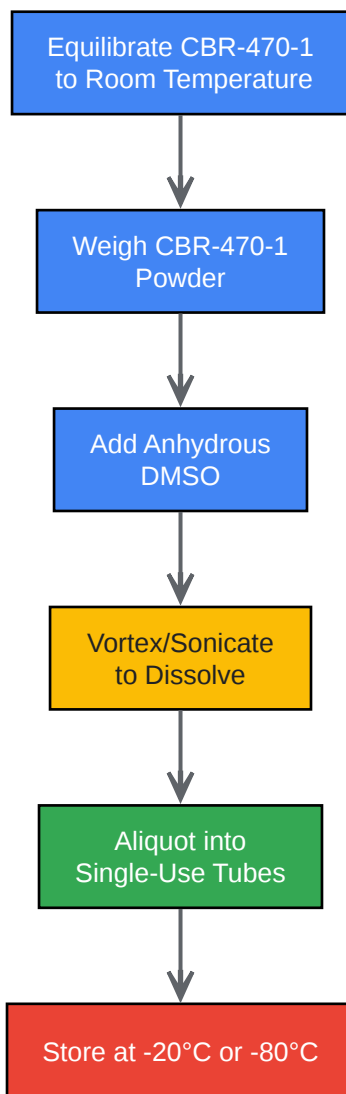
### Signaling Pathway of CBR-470-1



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Caption: **CBR-470-1** signaling pathway leading to Nrf2 activation.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **CBR-470-1** stock solution.

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## References

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